

Application Note: Erythromycin A Dihydrate In Vitro Protein Synthesis Inhibition Assay

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Compound of Interest

Compound Name: *Erythromycin A dihydrate*

Cat. No.: *B15564231*

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Introduction

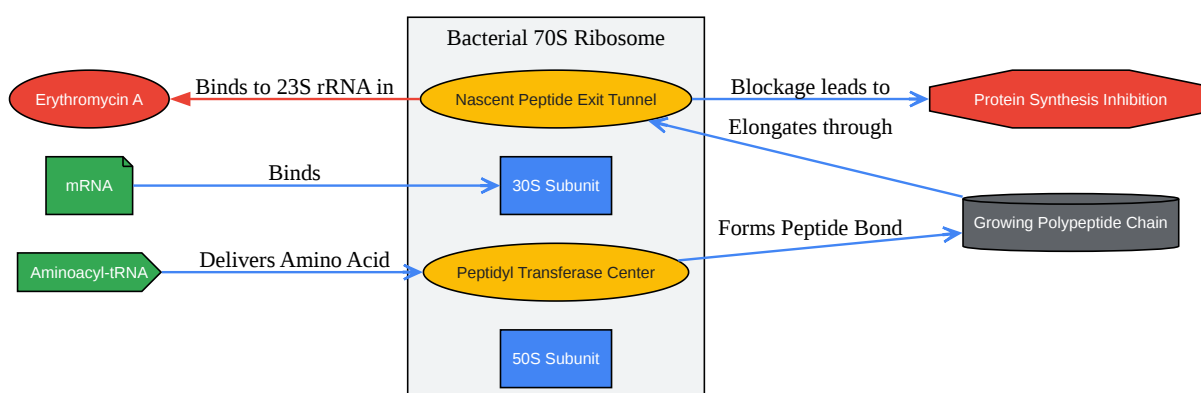
Erythromycin, a macrolide antibiotic, is a well-established inhibitor of bacterial protein synthesis. Its mechanism of action involves binding to the 50S ribosomal subunit, thereby obstructing the nascent peptide exit tunnel and halting protein elongation. This application note provides a detailed protocol for determining the in vitro protein synthesis inhibitory activity of **Erythromycin A dihydrate** using a luciferase-based assay with an E. coli S30 cell-free extract system. This method offers a rapid and quantitative assessment of the antibiotic's potency, making it a valuable tool for drug discovery and antimicrobial resistance studies.

Erythromycin A dihydrate is a hydrated form of Erythromycin A. Its chemical properties are summarized in the table below.

Property	Value
CAS Number	59319-72-1
Molecular Formula	C37H67NO13•2H2O
Molecular Weight	769.96 g/mol

Mechanism of Action Signaling Pathway

Erythromycin A inhibits bacterial protein synthesis by binding to the 23S rRNA of the 50S ribosomal subunit. This binding occurs within the polypeptide exit tunnel, physically blocking the progression of the nascent polypeptide chain. The result is the premature termination of translation.



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